

Application Notes and Protocols for Carbacyclin Sodium Salt in Cell Culture

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Compound of Interest

Compound Name: Carbacyclin

Cat. No.: B161070

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Introduction

Carbacyclin sodium salt is a chemically stable and potent synthetic analog of prostacyclin (PGI₂).^[1] As a powerful vasodilator and a strong inhibitor of platelet aggregation, it is a valuable tool for in vitro and in vivo research in areas such as cardiovascular disease, thrombosis, and inflammation.^{[1][2]} Unlike the endogenous PGI₂, which is highly unstable, **carbacyclin** offers enhanced stability, making it ideal for experimental settings.^{[3][4]} Its biological effects are primarily mediated through the activation of the prostacyclin I receptor (IP receptor), a G_s protein-coupled receptor, which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP). Additionally, **carbacyclin** can activate the peroxisome proliferator-activated receptor delta (PPAR δ), a nuclear receptor that regulates gene expression.

This document provides detailed protocols for the preparation, storage, and application of **carbacyclin** sodium salt solutions in cell culture experiments, along with an overview of its signaling pathways.

Data Presentation

Physicochemical Properties

Property	Value	Source
IUPAC Name	(5Z)-5-[(3aS,4R,5R,6aS)-5-hydroxy-4-[(E,3S)-3-hydroxyoct-1-enyl]-3,3a,4,5,6,6a-hexahydro-1H-pentalen-2-ylidene]pentanoic acid	
Molecular Formula	C ₂₁ H ₃₄ O ₄	
Molecular Weight	350.5 g/mol	
Molecular Weight (Sodium Salt)	~372.48 g/mol	
CAS Number	69552-46-1	
Appearance	White to off-white solid	

Recommended Storage and Stability

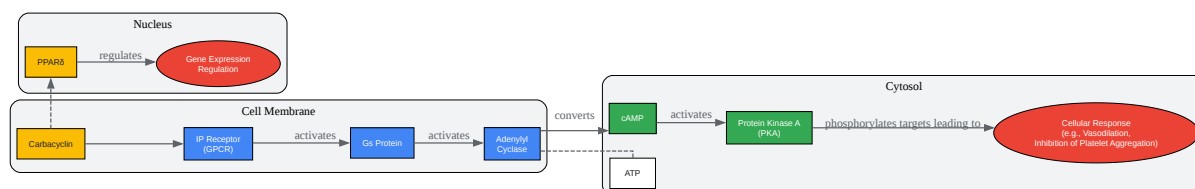
Condition	Recommendation	Source
Solid Form	Store at -20°C, protected from light and moisture.	
Stock Solution (in DMSO)	Aliquot and store at -20°C for short-term (up to 3 months) or -80°C for long-term (up to 12 months). Avoid repeated freeze-thaw cycles.	
Aqueous Solutions	Prepare fresh before use. Prone to hydrolysis, especially at acidic pH. More stable at a neutral to slightly alkaline pH (7.4-8.5).	

Recommended Concentrations for Cell Culture

Parameter	Value	Source
General In Vitro Concentration Range	0.02 μ M - 80 μ M	
Stock Solution Concentration	1-10 mM in anhydrous DMSO	
Final DMSO Concentration in Culture	< 0.5% to avoid cytotoxicity	

Signaling Pathways

Carbacyclin primarily acts through the IP receptor to increase intracellular cAMP levels. It can also independently activate the PPAR δ pathway.



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Carbacyclin Signaling Pathways

Experimental Protocols

Protocol 1: Preparation of Carbacyclin Sodium Salt Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Carbacyclin** sodium salt in anhydrous Dimethyl Sulfoxide (DMSO).

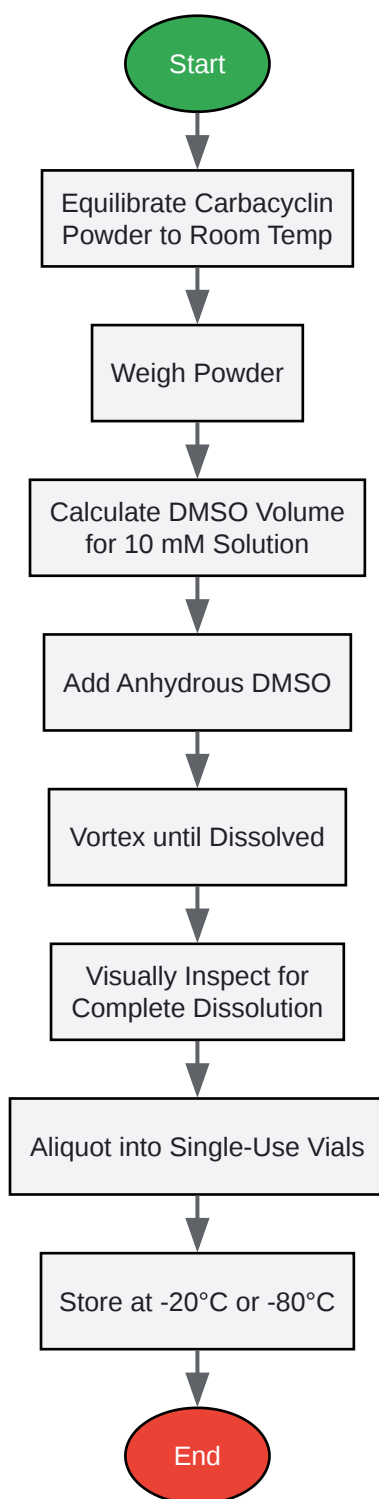
Materials:

- **Carbacyclin** sodium salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-weighing and Calculation:
 - Allow the vial of **Carbacyclin** sodium salt powder to equilibrate to room temperature for at least 30 minutes before opening to prevent moisture condensation.
 - Accurately weigh the desired amount of **Carbacyclin** sodium salt powder in a sterile microcentrifuge tube.
 - Calculate the required volume of DMSO to achieve a 10 mM stock solution using the following formula:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
 - Note: The molecular weight of **Carbacyclin** sodium salt is approximately 372.48 g/mol .
- Dissolution:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Carbacyclin** sodium salt powder.

- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, amber vials to minimize freeze-thaw cycles and light exposure.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 12 months).



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